

Solubility and stability of H-Ala-Phe-NH₂ · HCl

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Compound of Interest

Compound Name: *H-Ala-Phe-NH₂ · HCl*

CAS No.: 60240-16-6

Cat. No.: B3274172

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Technical Whitepaper: Physicochemical Profiling & Stability Protocols for H-Ala-Phe-NH₂ · HCl

Executive Summary

H-Ala-Phe-NH₂ · HCl (L-Alanyl-L-Phenylalanine amide hydrochloride) is a synthetic dipeptide derivative widely utilized as a chromogenic substrate precursor and a model compound in hydrogel self-assembly research. Unlike its free acid counterpart (H-Ala-Phe-OH), the C-terminal amide modification eliminates the negative charge at the carboxyl terminus, rendering the molecule cationic across a broad pH range. This structural alteration significantly enhances aqueous solubility and alters its proteolytic susceptibility, making it a specific substrate for Cathepsin C (Dipeptidyl Peptidase I).

This guide provides a rigorous technical analysis of the compound's solubility thermodynamics, hydrolytic stability, and enzymatic degradation profiles, designed to support researchers in assay development and formulation.

Chemical Identity & Structural Analysis

The hydrochloride salt form is critical for the handling of this dipeptide. The free base form is often prone to slow cyclization (diketopiperazine formation) or aggregation. The HCl salt

stabilizes the N-terminal amine, maintaining it in a protonated state ().

Property	Specification
Chemical Name	L-Alanyl-L-Phenylalanine amide hydrochloride
CAS Number	60240-16-6
Molecular Formula	
Molecular Weight	271.74 g/mol
pKa (N-terminus)	~8.2 (Protonated below pH 8. ^[1] 0)
pKa (C-terminus)	N/A (Amide cap prevents ionization)
Net Charge (pH 7.0)	+1 (Cationic)

Structural Implications: The absence of a C-terminal carboxyl group means this peptide does not exhibit a typical isoelectric point (pI) in the neutral range. It remains positively charged until the pH exceeds the pKa of the N-terminal amine (~8.2). This cationic nature prevents zwitterionic aggregation, ensuring superior solubility in aqueous buffers compared to H-Ala-Phe-OH.

Solubility Profile

Solubility is governed by the competition between the lattice energy of the crystal and the solvation energy. The chloride counterion disrupts the crystal lattice, facilitating rapid dissolution in polar solvents.

Solvent Compatibility Table

Solvent	Solubility Rating	Comments
Water (Milli-Q)	High (>50 mg/mL)	Dissolves instantly due to ionic dissociation of HCl. Resulting solution is acidic (~pH 4-5).
PBS (pH 7.4)	High	Buffering capacity neutralizes the HCl; peptide remains soluble (+1 charge).
DMSO	High (>100 mg/mL)	Preferred for stock solutions. Prevents microbial growth and hydrolysis during frozen storage.
Ethanol/Methanol	Moderate	Soluble, but may require sonication. Useful for hydrogel fabrication steps. [2]
Acetonitrile	Low	Poor solubility alone; requires water/TFA mixture (e.g., 50% ACN).

The "Salting-Out" Warning

While soluble in physiological saline, high concentrations of chaotropic salts (e.g., ammonium sulfate) can screen the stabilizing positive charge, leading to precipitation. For high-concentration stocks (>10 mM), use pure water or DMSO, then dilute into the assay buffer immediately prior to use.

Stability Assessment

Stability must be evaluated through two distinct lenses: Chemical Hydrolysis (storage stability) and Enzymatic Degradation (functional stability).

Chemical Stability (Hydrolysis & Cyclization)

- Acidic pH (pH < 3): Highly stable. The protonated amine repels nucleophilic attack on the peptide bond.

- Neutral pH (pH 6-8): Stable for days at 4°C. Slow hydrolysis of the C-terminal amide to the free acid (H-Ala-Phe-OH) may occur over weeks.
- Alkaline pH (pH > 9): Unstable. Deprotonation of the N-terminal amine allows the free amine to attack the carbonyl carbon of the phenylalanine residue, leading to diketopiperazine (DKP) formation. This cyclization is irreversible and precipitates the compound.

Enzymatic Stability (Cathepsin C Substrate)

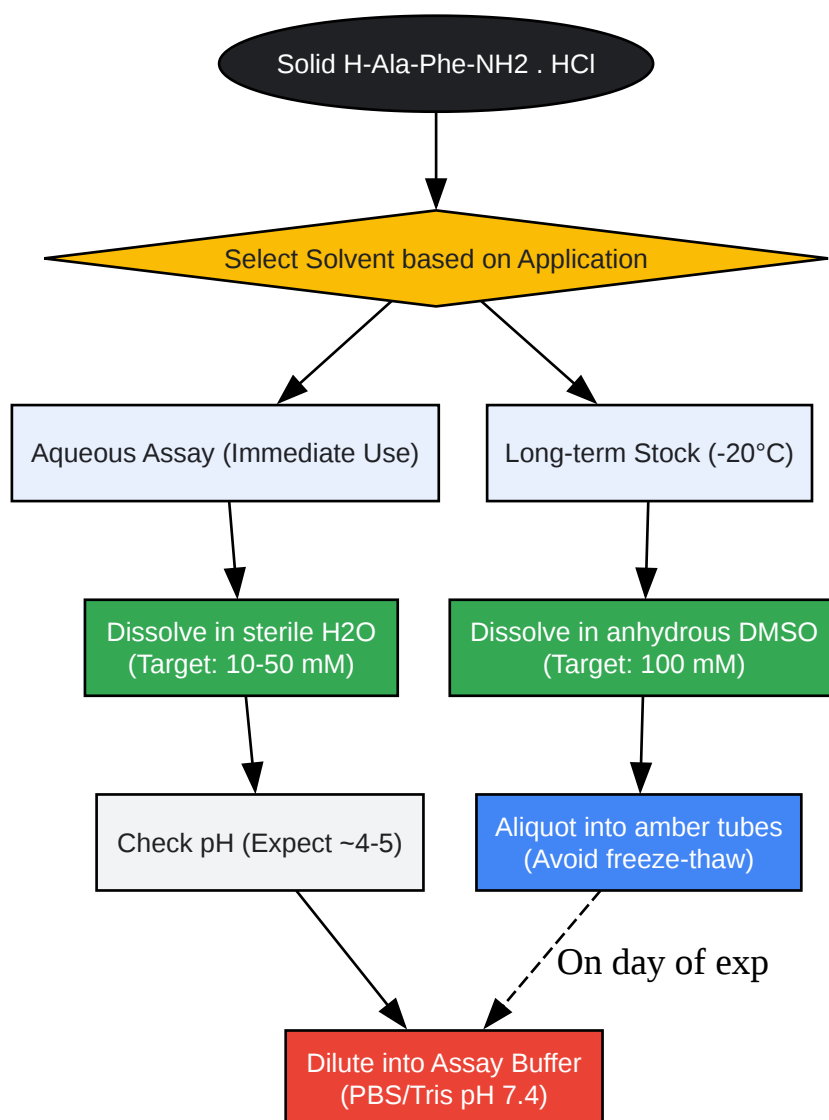
H-Ala-Phe-NH₂ is a classic substrate for Cathepsin C (DPP I). The enzyme requires a free, protonated N-terminus and a dipeptide length.

- Mechanism: Cathepsin C cleaves the amide bond between Phe and the amide group (or a downstream reporter if attached), or simply hydrolyzes the amide.
- Inhibitors: The reaction is inhibited by Gly-Phe-diazomethyl ketone.

Experimental Protocols & Visualization

Workflow: Solubility & Stock Preparation

This protocol ensures maximum recovery and minimizes degradation during preparation.



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Figure 1: Decision tree for stock solution preparation. DMSO is recommended for long-term storage to prevent hydrolysis.

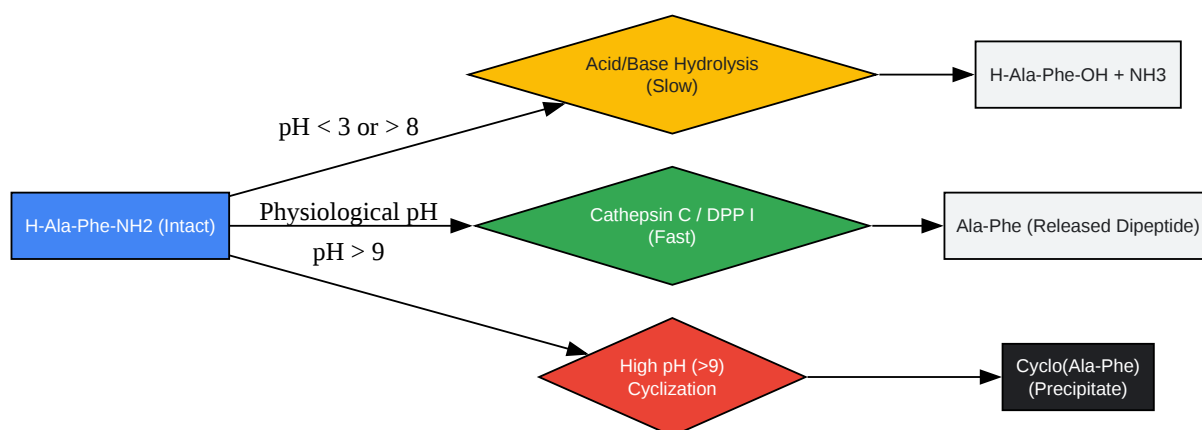
Protocol: HPLC Stability Assay

To verify the integrity of the peptide over time or under stress conditions.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax 300SB-C18, 5µm, 4.6 x 150mm).
- Mobile Phase A: 0.1% TFA in Water.

- Mobile Phase B: 0.1% TFA in Acetonitrile.
- Gradient: 5% B to 60% B over 20 minutes.
- Detection: UV at 214 nm (peptide bond) and 257 nm (Phenylalanine).
- Pass Criteria: Single peak at retention time (approx 8-10 min). Appearance of earlier eluting peaks indicates hydrolysis (H-Ala-Phe-OH) or diketopiperazine formation.

Pathway: Degradation Mechanisms



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Figure 2: Degradation pathways. Note that cyclization at high pH is irreversible and leads to precipitation.

Handling & Storage Recommendations

- **Hygroscopicity:** As a hydrochloride salt, the powder is hygroscopic. It will absorb atmospheric moisture, turning into a sticky gum.
 - **Recommendation:** Store the solid desiccated at -20°C. Allow the vial to equilibrate to room temperature before opening to prevent condensation.

- Weighing: Weigh quickly or use an anti-static gun. For precise concentrations, weigh the approximate amount and determine the exact concentration via UV absorbance (Phenylalanine) or by quantitative amino acid analysis.
- In Solution: Aqueous solutions are stable for <24 hours at room temperature. Frozen aliquots (-20°C) are stable for 3-6 months.

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